

Application Notes and Protocols for Cellular and Molecular Imaging with Gadodiamide

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Compound of Interest

Compound Name: Gadodiamide (Omniscan)

Cat. No.: B15684932

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gadodiamide (marketed as Omniscan™) is a gadolinium-based contrast agent (GBCA) widely utilized in clinical magnetic resonance imaging (MRI) to enhance the visualization of lesions and abnormal vascularity.[1][2] Its paramagnetic properties, owing to the gadolinium ion (Gd^{3+}), shorten the T1 relaxation time of water protons, thereby increasing signal intensity in T1-weighted images.[3][4] Beyond its conventional diagnostic applications, Gadodiamide is emerging as a valuable tool in cellular and molecular imaging research. These advanced applications enable the non-invasive tracking of cells, monitoring of cellular processes, and visualization of molecular targets in vitro and in vivo.

This document provides detailed application notes and protocols for the use of Gadodiamide in cellular and molecular imaging. It is intended to guide researchers, scientists, and drug development professionals in leveraging this contrast agent for their specific research needs.

I. Cellular Imaging and Tracking

The ability to non-invasively track the fate of transplanted cells is crucial for developing and evaluating cell-based therapies. Gadodiamide can be used to label a variety of cell types for in vivo tracking using MRI.^{[3][5]}

Application Note: In Vitro Labeling of Stem Cells with Gadodiamide for MRI Tracking

This application note describes a method for labeling stem cells, such as bone marrow-derived mesenchymal stem cells (BMSCs), with Gadodiamide for subsequent visualization by MRI. Efficient intracellular delivery of Gadodiamide, which does not readily cross cell membranes, can be facilitated by the use of transfection agents.^{[6][7]} This method allows for the tracking of labeled cells over time to assess their migration, proliferation, and engraftment.

Quantitative Data Summary: Cellular Labeling and Imaging

Parameter	Value	Cell Type	Reference
Minimal Detectable Cell Number	5 x 10 ⁴ cells	Neonatal Rat BMSCs	^[6]
In Vitro Detection Time	At least 28 days	Neonatal Rat BMSCs	^[6]
Gadodiamide Concentration for Labeling	See Protocol	Stem Cells	^[7]
T1-weighted MRI Parameters	TR: 500 ms, TE: 13-17 ms	Labeled Cells	^[7]

Experimental Protocol: Stem Cell Labeling with Gadodiamide

This protocol is adapted from methodologies for labeling stem cells with gadolinium-based contrast agents.^[7]

Materials:

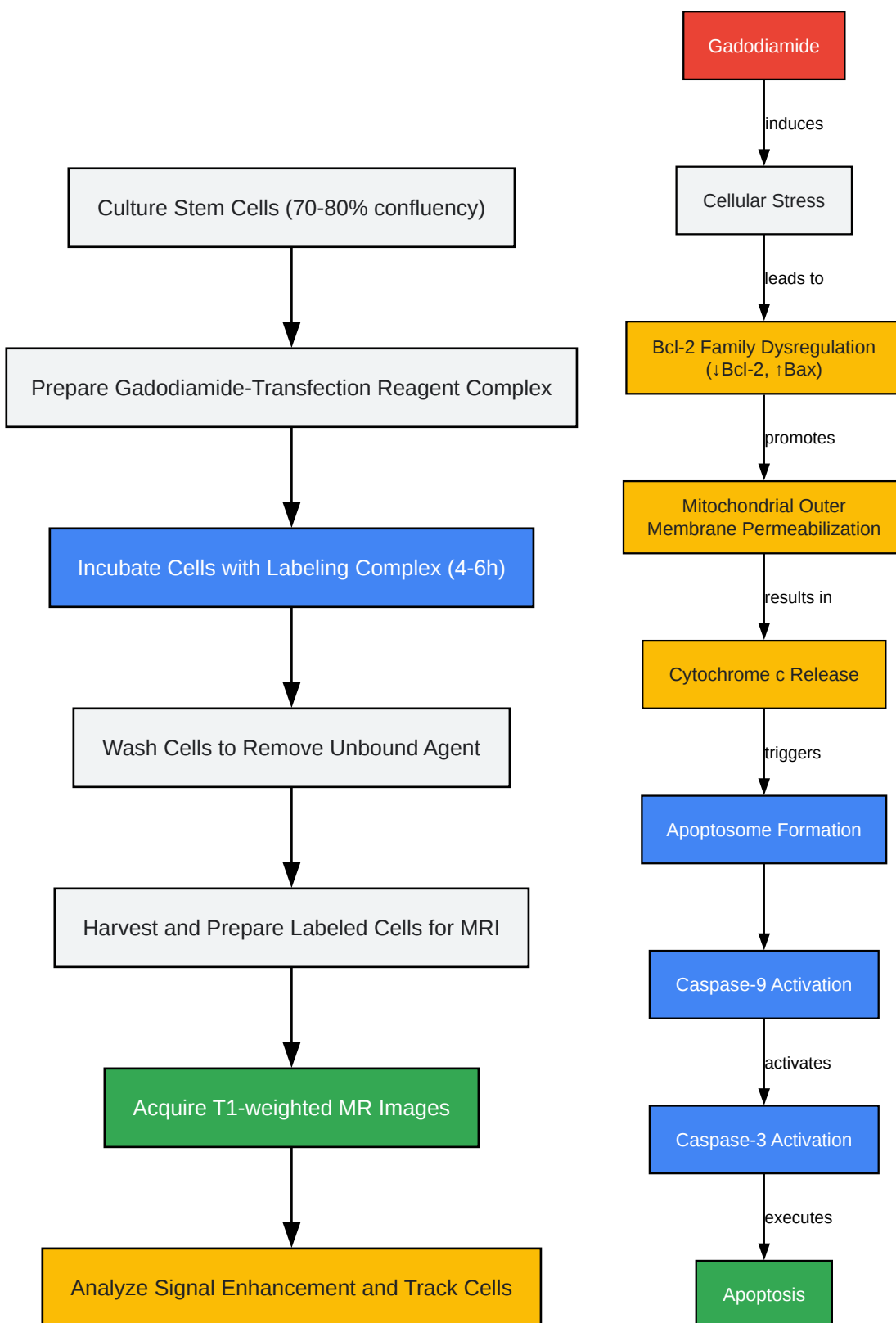
- Gadodiamide (Omniscan™)
- Transfection reagent (e.g., rhodamine-conjugated Arrest-In™)
- Stem cells (e.g., BMSCs)
- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- Trypsin-EDTA
- Cell counting device (e.g., hemocytometer)
- Sterile microcentrifuge tubes
- MRI system

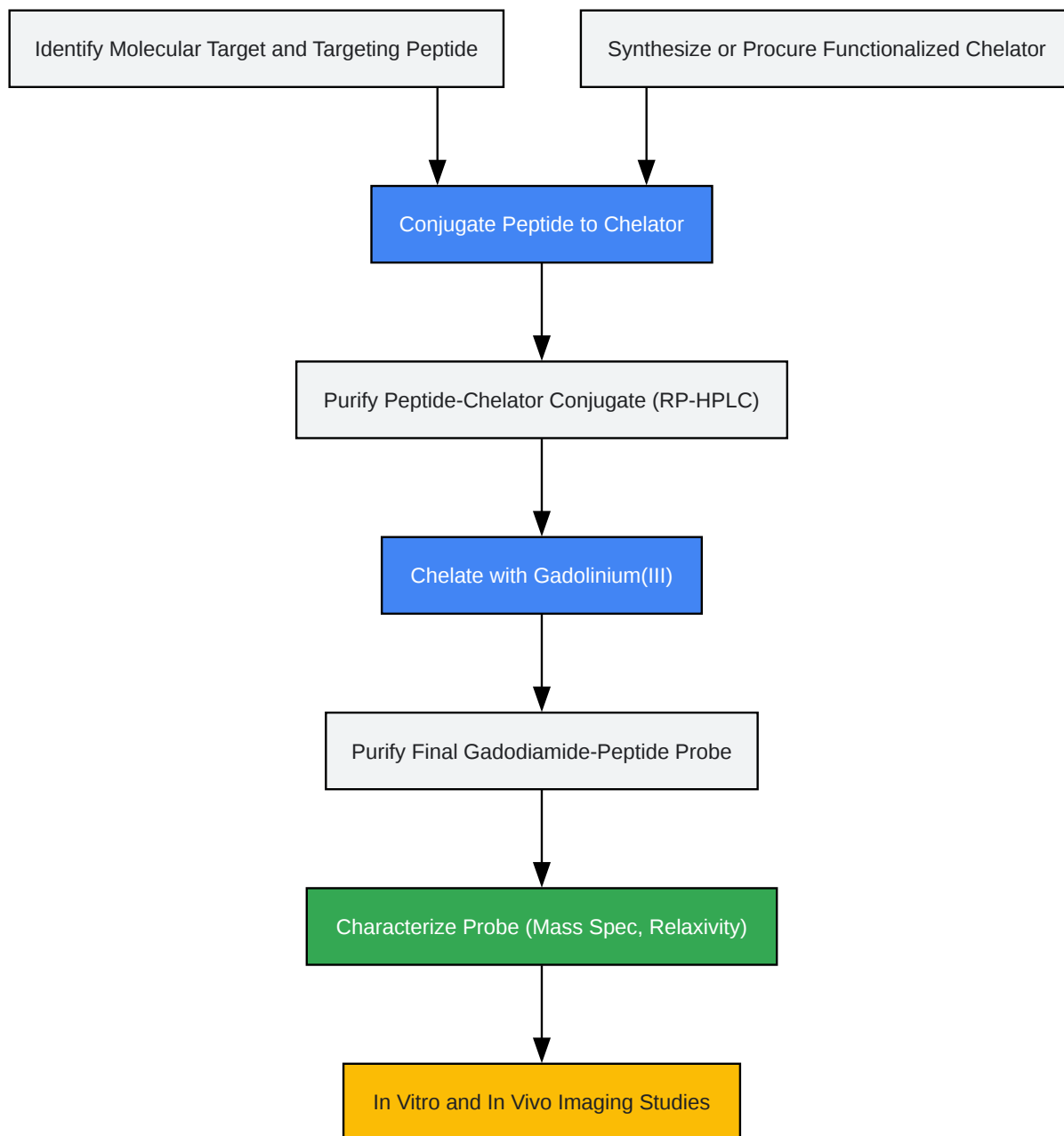
Procedure:

- Cell Culture: Culture stem cells to 70-80% confluency in a T-75 flask.
- Preparation of Labeling Complex:
 - In a sterile microcentrifuge tube, mix the transfection reagent with serum-free culture medium according to the manufacturer's instructions.
 - In a separate tube, dilute the Gadodiamide solution in serum-free culture medium. The final concentration of Gadodiamide for labeling may need to be optimized, but starting points can be derived from similar gadolinium chelate labeling protocols.[\[7\]](#)
 - Combine the diluted transfection reagent and Gadodiamide solutions and incubate at room temperature for 15-30 minutes to allow complex formation.
- Cell Labeling:
 - Wash the cultured stem cells once with PBS.

- Add the Gadodiamide-transfection reagent complex to the cells and incubate in a CO₂ incubator at 37°C for 4-6 hours.
- After incubation, remove the labeling medium and wash the cells three times with PBS to remove any unincorporated contrast agent.
- Add fresh complete culture medium to the cells.
- Verification of Labeling (Optional):
 - If a fluorescently tagged transfection reagent is used, labeling efficiency can be assessed using fluorescence microscopy or flow cytometry.[\[6\]](#)
- Preparation for MRI:
 - Harvest the labeled cells using Trypsin-EDTA.
 - Wash the cells with PBS and resuspend them in a known volume of PBS or culture medium.
 - Count the cells to determine the cell density.
 - Prepare cell pellets or phantoms with varying numbers of labeled cells for in vitro MRI.
- MRI Acquisition:
 - Scan the cell samples using a T1-weighted spin-echo sequence.[\[7\]](#)
 - Typical parameters include a repetition time (TR) of 500 ms and an echo time (TE) of 13-17 ms.[\[7\]](#) These may need to be adjusted based on the MRI system and specific experimental goals.
 - Acquire images at different time points to monitor the signal intensity from the labeled cells.

Experimental Workflow for In Vitro Cell Labeling and MRI





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